

An In-Depth Technical Guide to 3,4-Difluoro-2-methylaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,4-Difluoro-2-methylaniline

Cat. No.: B178413

[Get Quote](#)

CAS Number: 114153-09-2

This technical guide provides a comprehensive overview of **3,4-Difluoro-2-methylaniline**, a key building block for researchers, scientists, and professionals in drug development and agrochemical synthesis. This document outlines its chemical properties, synthesis, and spectroscopic data, presented in a format conducive to advanced research and development.

Chemical Properties and Data

3,4-Difluoro-2-methylaniline is a substituted aniline with the molecular formula C₇H₇F₂N. The presence of two fluorine atoms on the benzene ring significantly influences its electronic properties, lipophilicity, and metabolic stability, making it a valuable intermediate in the synthesis of bioactive molecules.

Table 1: Physicochemical Properties of **3,4-Difluoro-2-methylaniline**

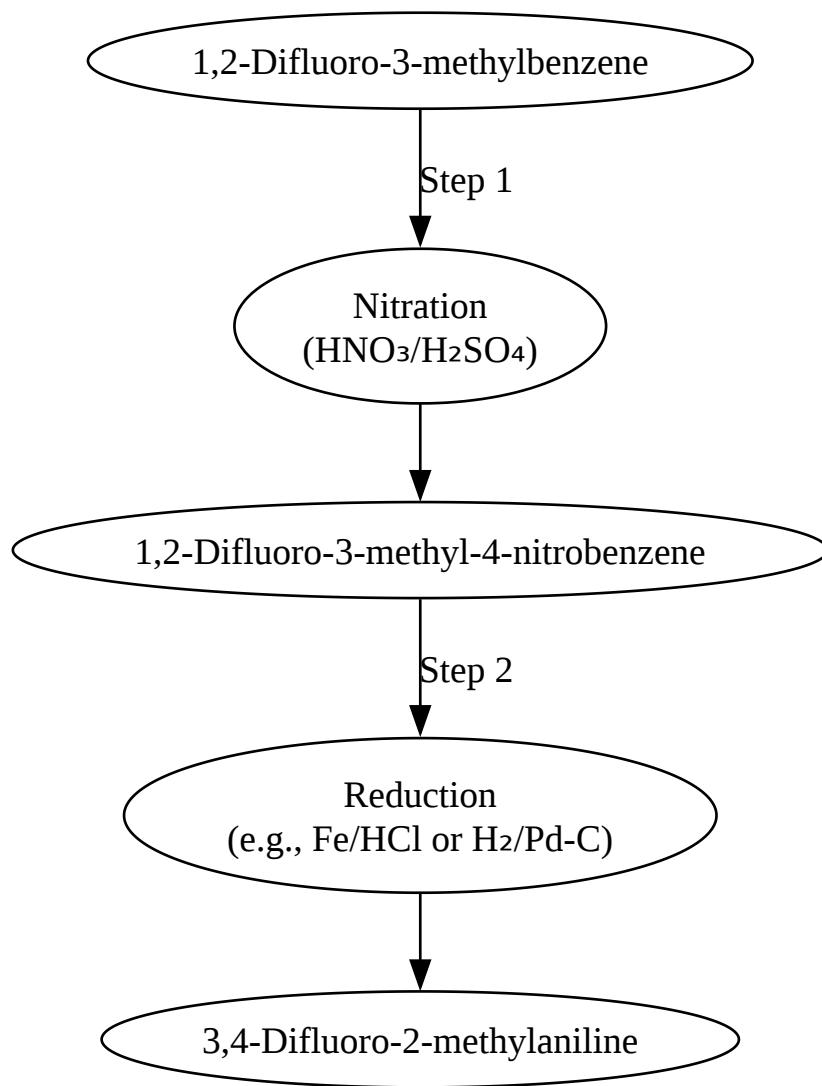
Property	Value	Reference
CAS Number	114153-09-2	N/A
Molecular Formula	C ₇ H ₇ F ₂ N	[1]
Molecular Weight	143.14 g/mol	N/A
Monoisotopic Mass	143.05466 Da	[1]
Predicted XlogP	1.8	[1]
Physical Form	Not specified (likely liquid or low-melting solid)	N/A
Boiling Point	Not specified	N/A
Melting Point	Not specified	N/A

Synthesis of 3,4-Difluoro-2-methylaniline

While a specific, detailed experimental protocol for the synthesis of **3,4-Difluoro-2-methylaniline** is not readily available in public literature, a general and adaptable synthetic route can be proposed based on established methodologies for analogous fluorinated anilines. A common approach involves the nitration of a suitable difluoromethylbenzene precursor, followed by the reduction of the nitro group to an amine.

Proposed Synthetic Pathway

A plausible synthetic route starts with 1,2-difluoro-3-methylbenzene. The synthesis would proceed via electrophilic nitration to introduce a nitro group, followed by a reduction step.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. PubChemLite - 3,4-difluoro-2-methylaniline (C₇H₇F₂N) [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 3,4-Difluoro-2-methylaniline]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b178413#3-4-difluoro-2-methylaniline-cas-number>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com